

Independent verification of the biological activity of N-ethyltetrahydro-2H-pyran-4-amine

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Compound of Interest

Compound Name: N-ethyltetrahydro-2H-pyran-4-amine

Cat. No.: B1313632

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Despite a comprehensive search for publicly available data, specific quantitative information on the biological activity of **N-ethyltetrahydro-2H-pyran-4-amine** remains elusive. The available literature primarily discusses the broader class of tetrahydropyran (THP) derivatives, highlighting their significance as scaffolds in medicinal chemistry due to their favorable pharmacokinetic properties.^[1] While various biological activities, including antimicrobial, anticancer, and central nervous system effects, have been attributed to different THP-containing molecules, specific experimental data for **N-ethyltetrahydro-2H-pyran-4-amine** is not detailed in the reviewed sources.

Comparison with a Structurally Related Analog: N-propyl-tetrahydro-2H-pyran-4-amine

To provide a comparative context, we investigated a closely related structural analog, N-propyl-tetrahydro-2H-pyran-4-amine. However, similar to the target compound, specific quantitative biological activity data for this molecule is not readily available in the public domain. It is primarily cataloged as a chemical intermediate for use in pharmaceutical and agrochemical research.

General Biological Activities of 4-Amino-Tetrahydropyran Derivatives

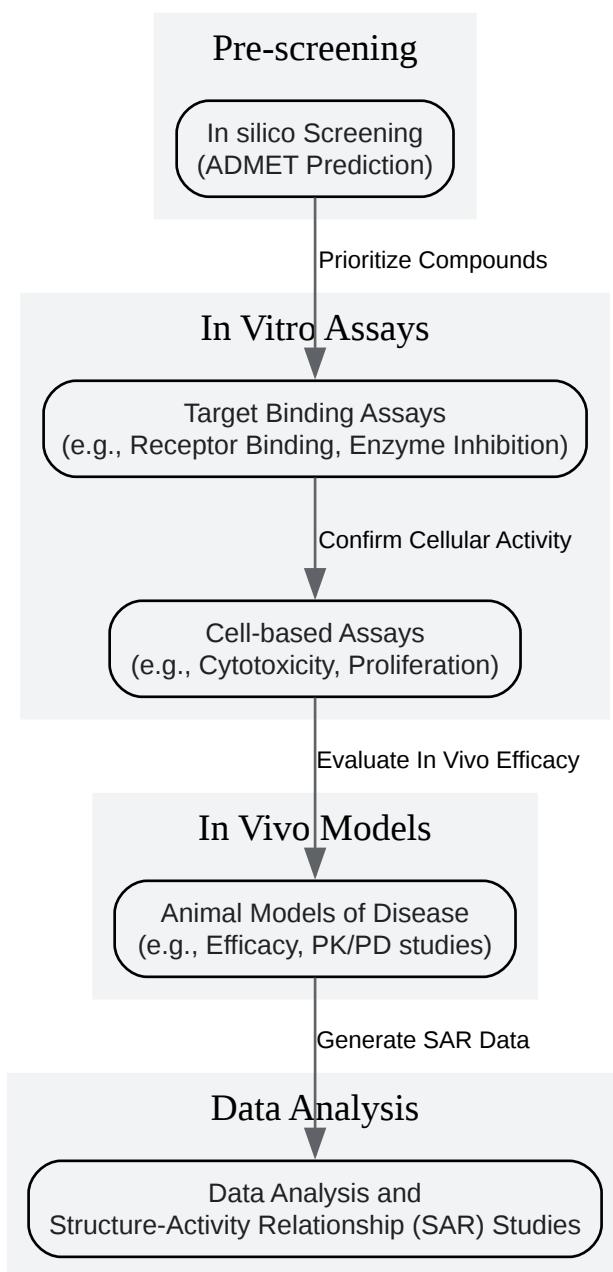
The 4-amino-tetrahydropyran moiety is a recognized pharmacophore present in a variety of biologically active compounds. Research on derivatives has indicated a range of potential therapeutic applications.

Table 1: Reported Biological Activities of 4-Amino-Tetrahydropyran Derivatives

Biological Activity	Description	Reference Compound Example(s)
Antimicrobial	Inhibition of bacterial and fungal growth. The mechanism can involve the disruption of essential enzymatic pathways.	Various 4H-Pyran derivatives have shown activity against <i>Mycobacterium bovis</i> .
Enzyme Inhibition	Inhibition of specific enzymes, such as acetylcholinesterase (AChE), which is relevant in the context of Alzheimer's disease.	Certain pyran-based scaffolds have demonstrated AChE inhibitory activity.
CNS Activity	Modulation of central nervous system targets.	The tetrahydropyran ring is a component of some CNS-active drugs.

Experimental Protocols

Due to the absence of specific experimental data for **N-ethyltetrahydro-2H-pyran-4-amine**, detailed protocols for its biological evaluation cannot be provided. However, a general experimental workflow for assessing a novel compound's biological activity is outlined below.



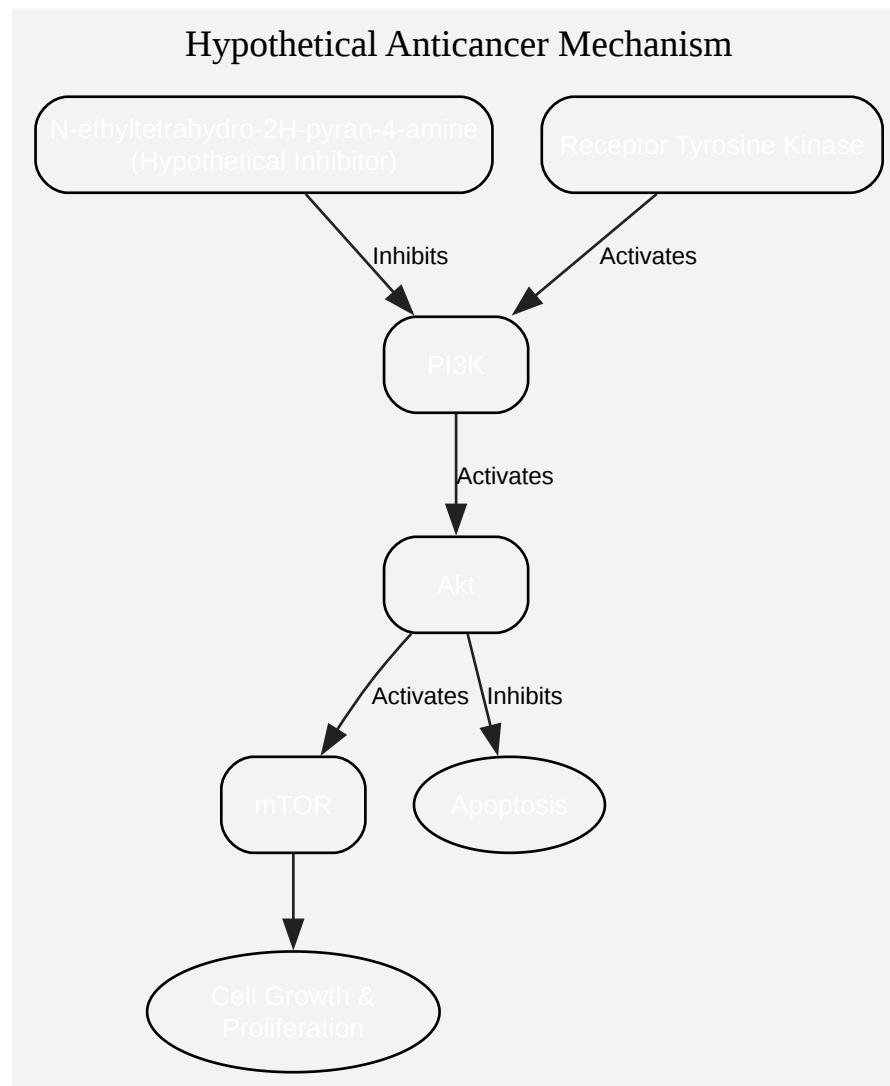
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Caption: General workflow for the biological evaluation of a novel chemical entity.

Signaling Pathways

Without specific biological activity data, it is not possible to delineate a relevant signaling pathway for **N-ethyltetrahydro-2H-pyran-4-amine**. The mechanism of action would be dependent on the specific cellular target with which the compound interacts. For instance, if the

compound were found to have anticancer activity, a relevant pathway to investigate might be the PI3K/Akt/mTOR signaling cascade, which is commonly dysregulated in cancer.



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Caption: Hypothetical signaling pathway for an anticancer agent targeting the PI3K/Akt/mTOR pathway.

In conclusion, while the tetrahydropyran scaffold is of significant interest in drug discovery, a detailed and independent verification of the biological activity of **N-ethyltetrahydro-2H-pyran-4-amine** cannot be completed without specific, publicly available experimental data. Further

research and publication of such data are necessary to fully characterize the biological profile of this compound.

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References

- 1. Synthesis and Antimicrobial Evaluation of 4H-Pyrans and Schiff Bases Fused 4H-Pyran Derivatives as Inhibitors of *Mycobacterium bovis* (BCG) - PMC [pmc.ncbi.nlm.nih.gov]
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